

Stability and Storage of Sucrose-¹³C: A Technical Guide

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Compound of Interest

Compound Name: Sucrose-¹³C

Cat. No.: B12363151

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the stability and recommended storage conditions for Sucrose-¹³C. It is intended to be a valuable resource for researchers and professionals in the pharmaceutical and biotechnology industries who utilize isotopically labeled compounds in their work. The information presented herein is based on established principles of carbohydrate chemistry and regulatory guidelines for stability testing.

Introduction

Sucrose-¹³C is a non-radioactive, stable isotope-labeled form of sucrose, a disaccharide composed of glucose and fructose. It is a critical tool in various research applications, including metabolic studies, as a tracer in drug development, and as an internal standard for quantitative analysis by mass spectrometry and nuclear magnetic resonance (NMR) spectroscopy.

Ensuring the chemical and physical stability of Sucrose-¹³C is paramount to the integrity and reproducibility of experimental results. This document outlines the key factors affecting its stability, recommended storage conditions, and protocols for assessing its shelf-life.

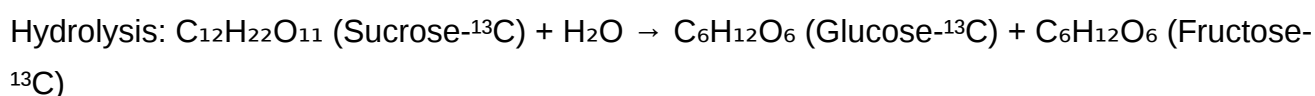
Factors Affecting Stability

The stability of solid Sucrose-¹³C is primarily influenced by three environmental factors: temperature, humidity, and light.

- **Temperature:** Elevated temperatures can accelerate the rate of chemical degradation. While solid crystalline sucrose is relatively stable at ambient temperatures, prolonged exposure to high temperatures can lead to caramelization, a complex series of reactions that result in discoloration and the formation of various degradation products. For Sucrose-¹³C, this would compromise its isotopic purity and chemical identity.
- **Humidity:** Sucrose is hygroscopic, meaning it can absorb moisture from the atmosphere. The amount of moisture absorbed depends on the relative humidity (RH) of the environment. Moisture absorption can lead to physical changes such as caking and can also facilitate chemical degradation, most notably hydrolysis. Amorphous forms of sucrose are significantly more hygroscopic than the crystalline form.
- **Light:** Exposure to ultraviolet (UV) or visible light can potentially induce photodegradation. While sucrose itself does not strongly absorb light in the near-UV and visible regions, impurities or the presence of photosensitizers could lead to degradation upon prolonged light exposure.

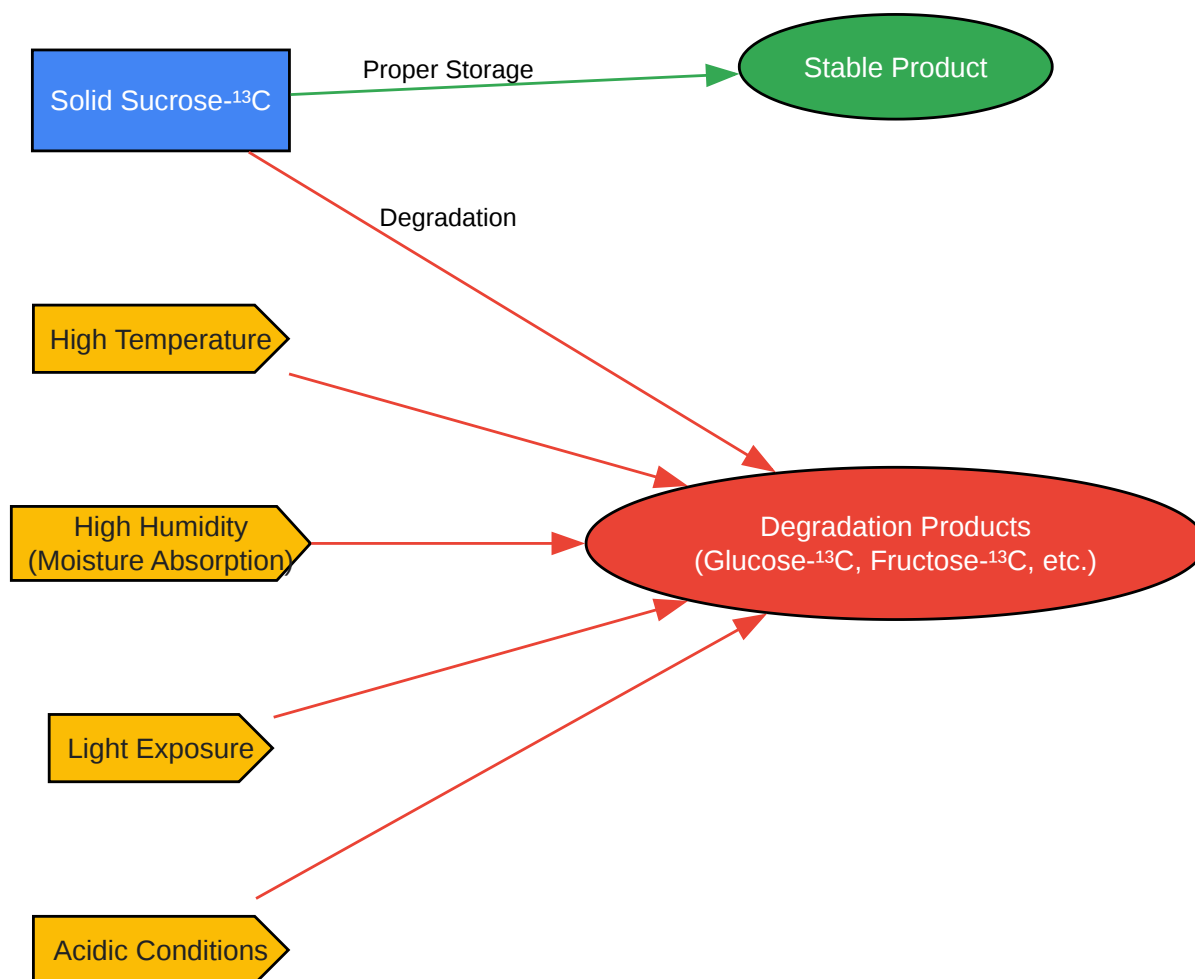
Degradation Pathways

The primary chemical degradation pathway for Sucrose-¹³C is hydrolysis. This reaction cleaves the glycosidic bond linking the glucose-¹³C and fructose-¹³C units, resulting in the formation of the corresponding monosaccharides.



This reaction is significantly accelerated in the presence of acids and at elevated temperatures. In the solid state, hydrolysis is generally slow but can be initiated by the absorption of moisture.

The diagram below illustrates the key factors influencing the stability of Sucrose-¹³C.



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Factors affecting Sucrose-¹³C stability.

Recommended Storage Conditions

To ensure the long-term stability and integrity of Sucrose-¹³C, the following storage conditions are recommended. These are based on typical supplier recommendations and general guidelines for storing hygroscopic and temperature-sensitive compounds.

Parameter	Recommended Condition	Rationale
Temperature	-20°C ± 5°C	Minimizes the rate of potential degradation reactions, ensuring long-term stability for up to 3 years.[1]
Room Temperature (short-term)	Acceptable for short periods if protected from light and moisture.[2]	
Humidity	Store in a tightly sealed container with a desiccant.	Prevents moisture absorption, which can lead to caking and hydrolysis.
Light	Protect from light.	Minimizes the risk of photodegradation.
Atmosphere	Store under an inert atmosphere (e.g., argon or nitrogen) is ideal but not always necessary.	Protects against potential oxidative degradation, although sucrose is not highly susceptible to oxidation.
Container	Well-sealed, non-reactive containers (e.g., amber glass vials).	Prevents contamination and interaction with the container material.

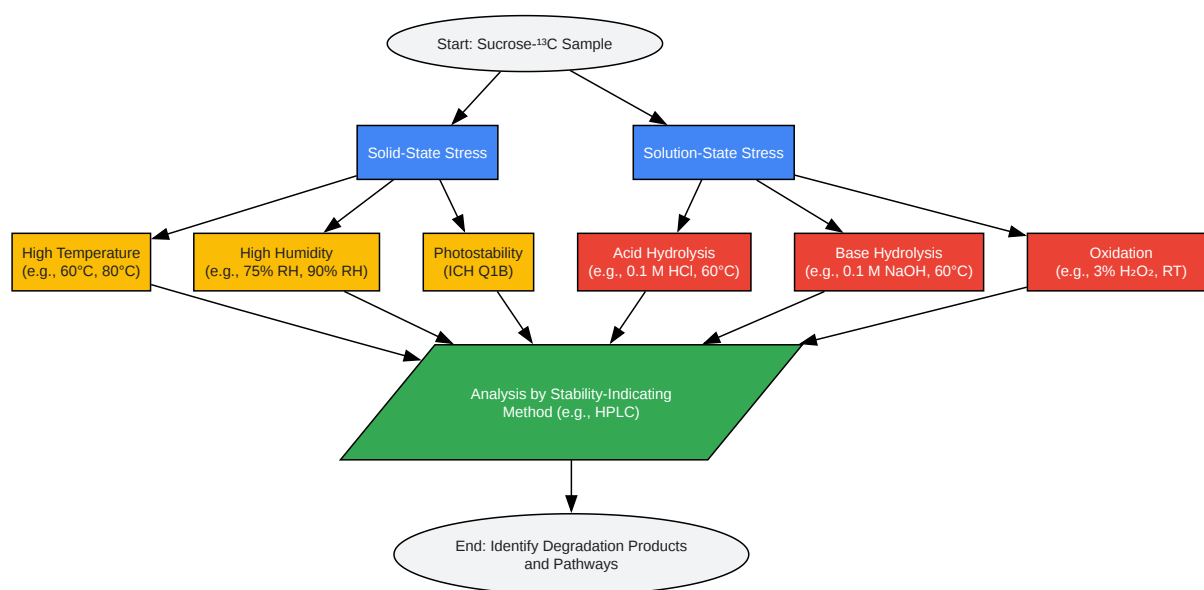
Experimental Protocols for Stability Assessment

A comprehensive stability study for Sucrose-¹³C should be conducted in accordance with the principles outlined in the International Council for Harmonisation (ICH) guidelines Q1A(R2) for stability testing and Q1B for photostability testing.

Stress Testing (Forced Degradation)

Stress testing is performed to identify potential degradation products and to establish the intrinsic stability of the molecule. This helps in developing a stability-indicating analytical method.

Experimental Workflow for Stress Testing:



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Workflow for stress testing of Sucrose-¹³C.

Protocol for Stress Testing:

- Sample Preparation:
 - Solid State: Weigh approximately 10-20 mg of Sucrose-¹³C into separate, appropriate containers for each stress condition.
 - Solution State: Prepare a stock solution of Sucrose-¹³C (e.g., 1 mg/mL) in a suitable solvent (e.g., water or a relevant buffer).
- Stress Conditions:

- Heat (Solid): Expose the solid samples to elevated temperatures (e.g., 60°C and 80°C) for a defined period (e.g., 1, 3, and 7 days).
- Humidity (Solid): Place solid samples in controlled humidity chambers (e.g., 75% RH and 90% RH) at a constant temperature (e.g., 40°C) for a defined period.
- Photostability (Solid): Expose solid samples to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter, as per ICH Q1B guidelines. A dark control sample should be stored under the same conditions but protected from light.
- Acid Hydrolysis (Solution): Mix the stock solution with an equal volume of an acid (e.g., 0.2 M HCl to get a final concentration of 0.1 M HCl) and incubate at a specific temperature (e.g., 60°C). Take samples at various time points (e.g., 0, 2, 4, 8, 24 hours). Neutralize the samples before analysis.
- Base Hydrolysis (Solution): Follow the same procedure as acid hydrolysis but use a base (e.g., 0.2 M NaOH).
- Oxidation (Solution): Treat the stock solution with an oxidizing agent (e.g., 3% hydrogen peroxide) at room temperature. Monitor the reaction over time.
- Analysis: Analyze all stressed samples, along with an unstressed control, using a validated stability-indicating analytical method (see Section 5.3). The method should be able to separate intact Sucrose-¹³C from all potential degradation products.

Long-Term and Accelerated Stability Testing

This testing is designed to predict the shelf-life of Sucrose-¹³C under recommended storage conditions.

ICH Recommended Storage Conditions for Stability Testing:

Study Type	Storage Condition	Minimum Duration
Long-Term	25°C ± 2°C / 60% RH ± 5% RH	12 months
Intermediate	30°C ± 2°C / 65% RH ± 5% RH	6 months
Accelerated	40°C ± 2°C / 75% RH ± 5% RH	6 months

Protocol for Long-Term and Accelerated Stability Testing:

- Batch Selection: Use at least three primary batches of Sucrose-¹³C for the study.
- Container Closure System: Package the samples in the proposed commercial packaging or a container that simulates it.
- Storage: Place the packaged samples in controlled environmental chambers set to the long-term, and accelerated conditions.
- Testing Frequency:
 - Long-Term: Test at 0, 3, 6, 9, 12, 18, 24, and 36 months.
 - Accelerated: Test at 0, 3, and 6 months.
- Analytical Tests: At each time point, test the samples for the following parameters:
 - Appearance (visual inspection)
 - Assay of Sucrose-¹³C (using a stability-indicating method)
 - Degradation products/impurities
 - Moisture content (e.g., by Karl Fischer titration)

Stability-Indicating Analytical Method

A crucial component of any stability study is a validated analytical method that can accurately and precisely measure the concentration of the active substance and its degradation products. For Sucrose-¹³C, a High-Performance Liquid Chromatography (HPLC) method is often suitable.

Example HPLC Method Protocol:

- Instrumentation: HPLC system with a Refractive Index (RI) or Evaporative Light Scattering Detector (ELSD).
- Column: A column suitable for carbohydrate analysis, such as an amino-propyl or a ligand-exchange column.
- Mobile Phase: A mixture of acetonitrile and water is commonly used for amino-propyl columns. For ligand-exchange columns, water is typically the mobile phase.
- Flow Rate: Typically 0.5 - 1.5 mL/min.
- Column Temperature: Controlled, for example, at 30-40°C.
- Injection Volume: 10-20 µL.
- Method Validation: The method must be validated according to ICH Q2(R1) guidelines for specificity, linearity, range, accuracy, precision (repeatability and intermediate precision), detection limit, quantitation limit, and robustness. The specificity is demonstrated by showing that the method can resolve Sucrose-¹³C from its degradation products generated during stress testing.

Conclusion

Sucrose-¹³C is a stable molecule when stored under appropriate conditions. The primary risks to its stability are exposure to high temperatures and humidity, which can lead to hydrolysis and the formation of glucose-¹³C and fructose-¹³C. To ensure the long-term integrity of Sucrose-¹³C, it should be stored at -20°C in a tightly sealed container, protected from light. A comprehensive stability testing program, following ICH guidelines, is essential to formally establish its shelf-life and to ensure the quality and reliability of this important research tool.

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